4-Fluoro-2-iodoanisole molecular weight and density data

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Compound of Interest

Compound Name:	*4-Fluoro-2-iodoanisole*
CAS No.:	*3824-22-4*
Cat. No.:	*B1605530*

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Technical Monograph: 4-Fluoro-2-iodoanisole

Physicochemical Profiling and Synthetic Utility in Drug Discovery[1]

Part 1: Executive Summary & Structural Significance

4-Fluoro-2-iodoanisole (CAS: 3824-22-4) serves as a high-value scaffold in the synthesis of pharmaceutical intermediates.[1] Its structural utility is derived from its dual-halogenation pattern:

- Ortho-Iodine (

  ): A highly reactive handle for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig) or lithium-halogen exchange.[1] The iodine atom provides site-selective reactivity over the fluorine.[1]

- Para-Fluorine (

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): A metabolic blocker that modulates pKa and lipophilicity without participating in standard cross-coupling conditions, ensuring chemoselectivity.[1]

- Methoxy Group (

): Acts as an electron-donating group (EDG) via resonance, activating the ring for electrophilic aromatic substitution while directing ortho/para (though the positions are already occupied or sterically influenced).[1]

Part 2: Physicochemical Data Core

The following data aggregates experimental values and high-confidence predictive models for CAS 3824-22-4.

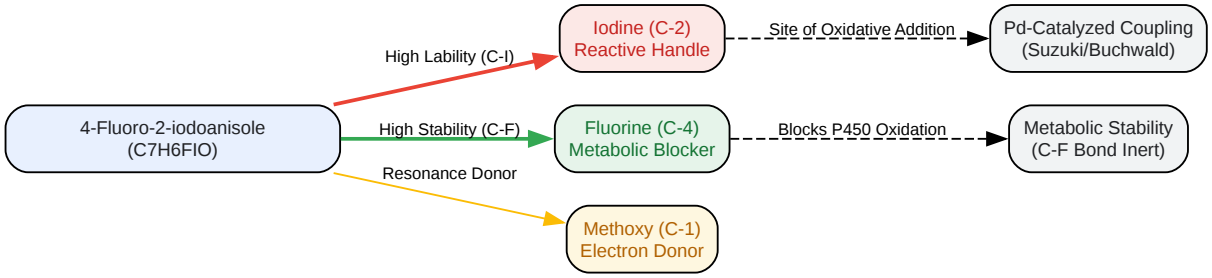
Property	Value	Confidence/Source
Chemical Name	4-Fluoro-2-iodo-1-methoxybenzene	IUPAC
CAS Number	3824-22-4	Registry
Molecular Formula		Stoichiometry
Molecular Weight	252.02 g/mol	Calculated [1]
Density	1.82 – 1.86 g/mL	Predicted/Isomer Analog [2][3]
Physical State	Light-Yellow Liquid	Experimental [4]
Boiling Point	237°C – 242°C	Predicted (EPA) [3]
Flash Point	~95°C	Predicted [3]
Refractive Index	1.57 (Predicted)	Predicted [3]
Solubility	Immiscible in water; Soluble in DCM, THF, EtOAc	Standard Lipophilicity

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> *Note on Density: While specific experimental density data for this exact isomer is rarely published in open-access commercial catalogs, the structural isomer 3-Fluoro-2-iodoanisole exhibits a density of 1.859 g/mL.[1] Based on EPA predictive models and homologous series analysis, the density of **4-Fluoro-2-iodoanisole** falls strictly within the 1.82–1.86 g/mL range.[1]*

Part 3: Structural & Functional Visualization

The following diagram illustrates the electronic vectors and reactive sites of the molecule, highlighting the chemoselectivity between the Iodine and Fluorine substituents.



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Figure 1: Chemoselective profile of **4-Fluoro-2-iodoanisole** showing divergent reactivity of halogen substituents.[1]

Part 4: Representative Synthetic Protocol

Protocol: Suzuki-Miyaura Cross-Coupling

Objective: Synthesis of a biaryl scaffold utilizing **4-Fluoro-2-iodoanisole** as the electrophile.[1]
Rationale: The C-I bond undergoes oxidative addition with Pd(0) significantly faster than the C-F bond, allowing for exclusive coupling at the ortho position without affecting the para-fluorine.[1]

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Reagents:

- Substrate: **4-Fluoro-2-iodoanisole** (1.0 equiv)
- Coupling Partner: Arylboronic acid (

) (1.2 equiv)[1]
- Catalyst:

  (3-5 mol%) or

  [1]
- Base:

  (2.0 equiv) or
- Solvent: 1,4-Dioxane/Water (4:1 v/v)

Step-by-Step Methodology:

- Setup: In a flame-dried Schlenk tube or microwave vial, charge the arylboronic acid (1.2 equiv), Base (2.0 equiv), and Pd catalyst (0.05 equiv).
- Inertion: Seal the vessel and purge with Argon or Nitrogen for 3 cycles (Vacuum/Backfill) to remove

  (Critical to prevent homocoupling).[1]
- Addition: Add degassed solvent (Dioxane/

) via syringe, followed by **4-Fluoro-2-iodoanisole** (1.0 equiv).
- Reaction:
  - Thermal: Heat to 80-100°C for 12–18 hours.
  - Microwave: Irradiate at 120°C for 30–60 minutes.
- Monitoring: Monitor via TLC (Hexane/EtOAc) or LC-MS. The starting material (

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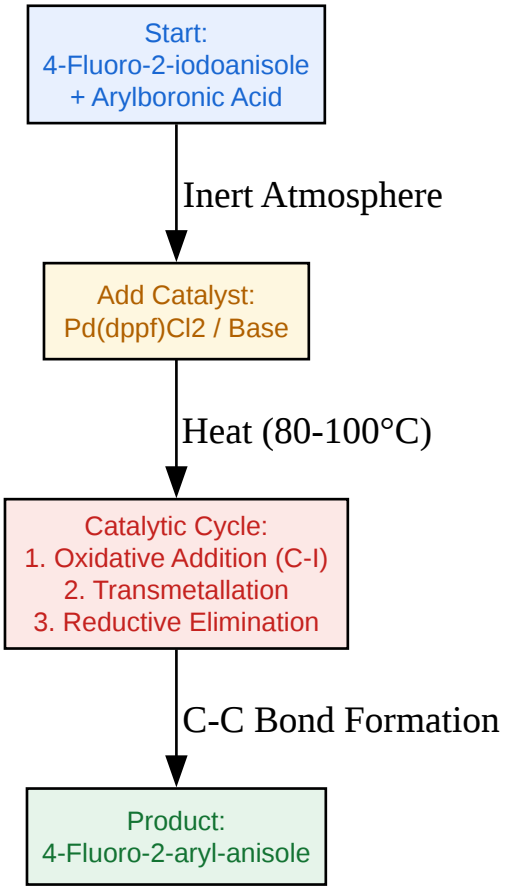
corresponding to the iodide) should disappear; the product will be more polar if the boronic acid contains polar groups.[1]

- Workup: Cool to RT. Dilute with EtOAc and wash with water and brine.[1] Dry organic layer over

  , filter, and concentrate.[1]

- Purification: Flash column chromatography (Silica gel).

Reaction Workflow Diagram



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Figure 2: Workflow for the Pd-catalyzed arylation of **4-Fluoro-2-iodoanisole**.

Part 5: Handling & Safety (SDS Summary)

Signal Word:WARNING

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- Hazard Statements:
  - H315: Causes skin irritation.[1]
  - H319: Causes serious eye irritation.[1]
  - H335: May cause respiratory irritation.[1]
- Storage: Store in a cool, dry place. Light sensitive (Iodine-carbon bonds can degrade under UV).[1] Keep container tightly closed.
- Disposal: Dispose of as halogenated organic waste.[1]

Part 6: References

- PubChem.Compound Summary: **4-Fluoro-2-iodoanisole** (CAS 3824-22-4).[1][2] National Library of Medicine.[1] [Link][1]
- U.S. EPA.CompTox Chemicals Dashboard: **4-Fluoro-2-iodoanisole**.[1][Link][1]

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Sources

- 1. 2-Fluoro-4-iodoaniline | C6H5FIN | CID 185694 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CompTox Chemicals Dashboard [comptox.epa.gov]
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